

Application Notes and Protocols: Handling and Safety of Diethyl 1-hexynyl phosphate

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Compound of Interest

Compound Name: *Diethyl 1-hexynyl phosphate*

Cat. No.: *B15423547*

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For Researchers, Scientists, and Drug Development Professionals

WARNING: **Diethyl 1-hexynyl phosphate** is a potent organophosphate and a suspected powerful acetylcholinesterase inhibitor. Due to the lack of specific toxicological data, this compound should be handled as an extremely hazardous substance. All protocols must be carried out in a designated fume hood with appropriate personal protective equipment.

Introduction

Diethyl 1-hexynyl phosphate (CAS No. 112270-92-5) is an organophosphorus compound with the molecular formula C₁₀H₁₉O₄P. It belongs to the class of alkynyl phosphates, which are known to be highly potent, irreversible inhibitors of serine enzymes, including acetylcholinesterase. This property makes it a compound of interest for research in neurobiology and drug development, particularly in the context of insecticides and nerve agents. However, its high potency also signifies a significant health hazard. These application notes provide a comprehensive guide to the safe handling, use, and disposal of **Diethyl 1-hexynyl phosphate**, based on the general properties of toxic organophosphates and related compounds.

Hazard Identification and Classification

While a specific Safety Data Sheet (SDS) for **Diethyl 1-hexynyl phosphate** is not readily available, based on its chemical structure and the known toxicology of related organophosphates, it should be classified as follows:

GHS Classification (Presumed):

- Acute Toxicity, Oral (Category 1 or 2): Potentially fatal if swallowed.
- Acute Toxicity, Dermal (Category 1 or 2): Potentially fatal in contact with skin.
- Acute Toxicity, Inhalation (Category 1 or 2): Potentially fatal if inhaled.
- Specific Target Organ Toxicity - Single Exposure (Category 1): Causes damage to the nervous system.
- Skin Corrosion/Irritation (Category 2): Causes skin irritation.
- Serious Eye Damage/Eye Irritation (Category 2A): Causes serious eye irritation.

Signal Word:DANGER

Hazard Statements (Presumed):

- H300: Fatal if swallowed.
- H310: Fatal in contact with skin.
- H330: Fatal if inhaled.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H370: Causes damage to the nervous system.

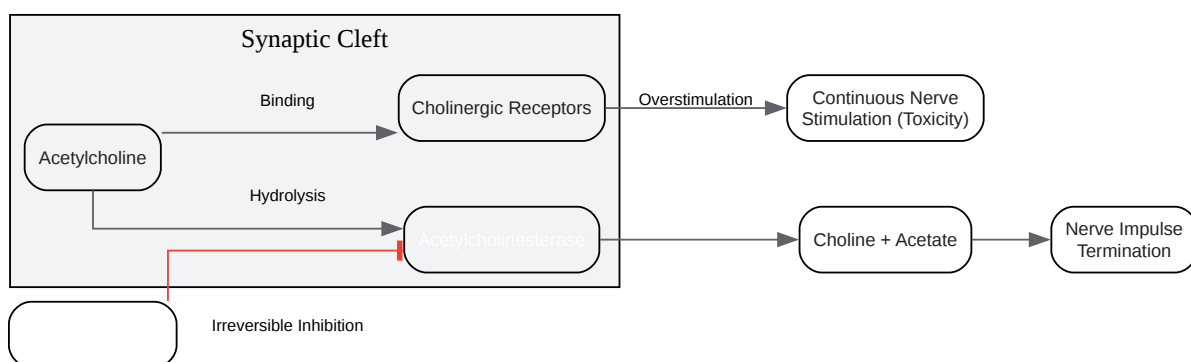
Physical and Chemical Properties

Limited specific data is available for **Diethyl 1-hexynyl phosphate**. The following table summarizes known and estimated properties.

Property	Value	Source
CAS Number	112270-92-5	Molbase[1]
Molecular Formula	C10H19O4P	Molbase[1]
Molecular Weight	234.23 g/mol	Molbase[1]
Appearance	Presumed to be a colorless to pale yellow liquid	General properties of similar organophosphates
Boiling Point	Not available	
Melting Point	Not available	
Solubility	Presumed to be soluble in organic solvents	General properties of similar organophosphates

Mechanism of Action: Acetylcholinesterase Inhibition

Diethyl 1-hexynyl phosphate is a potent inhibitor of acetylcholinesterase (AChE), an enzyme critical for the breakdown of the neurotransmitter acetylcholine. Inhibition of AChE leads to an accumulation of acetylcholine in the synaptic cleft, resulting in overstimulation of cholinergic receptors and subsequent disruption of nerve function. This mechanism is the basis for the high toxicity of organophosphates.



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Caption: Mechanism of acetylcholinesterase inhibition by **Diethyl 1-hexynyl phosphate**.

Safety and Handling Precautions

ALWAYS handle **Diethyl 1-hexynyl phosphate** in a certified chemical fume hood.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory when working with this compound.

PPE Item	Specification
Gloves	Double gloving with nitrile or neoprene gloves. Change gloves immediately upon contamination.
Eye Protection	Chemical safety goggles and a full-face shield.
Lab Coat	A chemically resistant lab coat. Consider a disposable suit for larger quantities.
Respiratory Protection	A full-face respirator with an organic vapor/acid gas cartridge may be necessary for certain operations or in case of a spill.

Engineering Controls

- Fume Hood: All work must be conducted in a properly functioning chemical fume hood with a face velocity of at least 100 feet per minute.
- Safety Shower and Eyewash Station: Must be readily accessible and tested regularly.
- Ventilation: The laboratory should have adequate general ventilation.

Spill and Emergency Procedures

- Minor Spills (in a fume hood):

- Alert others in the area.
- Wearing appropriate PPE, absorb the spill with an inert absorbent material (e.g., vermiculite, sand).
- Collect the contaminated material into a sealed, labeled container for hazardous waste disposal.
- Decontaminate the area with a suitable decontamination solution (e.g., 10% sodium hypochlorite), followed by a soap and water wash.
- Major Spills (outside a fume hood):
 - Evacuate the laboratory immediately.
 - Alert emergency personnel (e.g., EH&S, fire department).
 - Prevent entry to the contaminated area.
 - Provide emergency personnel with as much information as possible about the spilled material.

First Aid Measures

Immediate medical attention is required for any exposure.

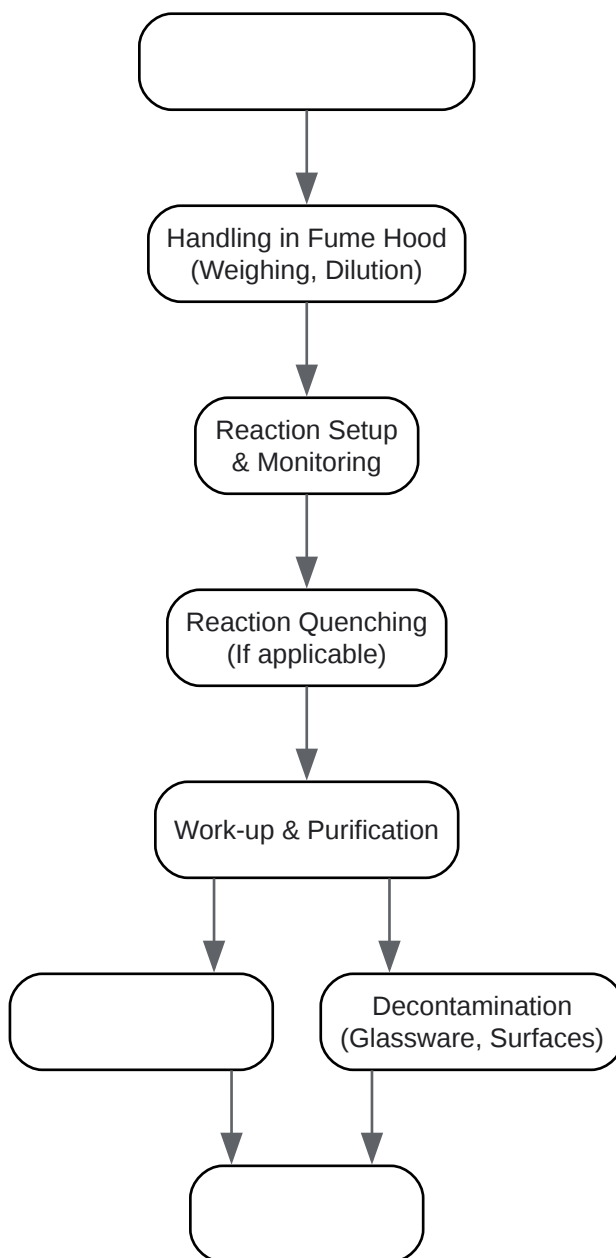
Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.

Note to Physician: This material is a potent acetylcholinesterase inhibitor. Atropine and pralidoxime (2-PAM) are antidotes.

Experimental Protocols

General Workflow for Handling Diethyl 1-hexynyl phosphate

The following workflow outlines the critical steps for safely handling this hazardous material.



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Caption: General experimental workflow for handling **Diethyl 1-hexynyl phosphate**.

Protocol: Acetylcholinesterase Inhibition Assay

This protocol is a general guideline for assessing the inhibitory activity of **Diethyl 1-hexynyl phosphate** against acetylcholinesterase using a colorimetric method based on Ellman's reagent (DTNB).

Materials:

- Acetylcholinesterase (AChE) from a suitable source (e.g., electric eel, human recombinant).
- Acetylthiocholine iodide (ATCI).
- 5,5'-Dithiobis(2-nitrobenzoic acid) (DTNB, Ellman's reagent).
- Phosphate buffer (e.g., 0.1 M, pH 8.0).
- **Diethyl 1-hexynyl phosphate** stock solution in a suitable solvent (e.g., DMSO).
- 96-well microplate reader.

Procedure:

- Prepare Reagents:
 - Prepare a stock solution of AChE in phosphate buffer.
 - Prepare a stock solution of ATCI in deionized water.
 - Prepare a stock solution of DTNB in phosphate buffer.
 - Prepare serial dilutions of **Diethyl 1-hexynyl phosphate** in the appropriate solvent.
- Assay Setup (in a 96-well plate):
 - To each well, add:
 - Phosphate buffer.
 - DTNB solution.
 - AChE solution.
 - Varying concentrations of **Diethyl 1-hexynyl phosphate** (or solvent for control).

- Incubate the plate at a controlled temperature (e.g., 37°C) for a defined period (e.g., 15 minutes) to allow the inhibitor to interact with the enzyme.
- Initiate Reaction:
 - Add ATCl solution to each well to start the enzymatic reaction.
- Measure Absorbance:
 - Immediately begin measuring the absorbance at 412 nm at regular intervals for a set period (e.g., 10 minutes). The rate of color change is proportional to the AChE activity.
- Data Analysis:
 - Calculate the rate of reaction for each inhibitor concentration.
 - Determine the percentage of inhibition relative to the control.
 - Plot the percentage of inhibition against the inhibitor concentration to determine the IC50 value.

Storage and Disposal

- Storage: Store **Diethyl 1-hexynyl phosphate** in a tightly sealed, clearly labeled container in a cool, dry, and well-ventilated area, away from incompatible materials. Store in a locked cabinet or refrigerator designated for highly toxic substances.
- Disposal: All waste containing **Diethyl 1-hexynyl phosphate** must be treated as hazardous waste. Collect all contaminated materials (e.g., gloves, absorbent materials, glassware) in a sealed, labeled container. Contact your institution's Environmental Health and Safety (EH&S) department for proper disposal procedures. Do not dispose of this material down the drain.

Disclaimer: This document is intended as a guide and does not replace a formal risk assessment. All users must be thoroughly trained in the handling of highly toxic substances and should consult with their institution's safety professionals before working with **Diethyl 1-hexynyl phosphate**.

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References

- 1. Diethyl 1-hexynyl phosphate-Molbase [molbase.com]
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